

High-Purity n-Butylammonium Bromide (n-BABr): Technical Guide & Application Protocols

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Compound of Interest

Compound Name: *Butylamine hydrobromide*

CAS No.: *15567-09-6*

Cat. No.: *B1280914*

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Executive Summary

n-Butylammonium bromide (CAS 15567-09-6), often abbreviated as n-BABr or BABr, is a critical organic halide precursor used primarily in the fabrication of low-dimensional (2D and quasi-2D) perovskite optoelectronics.^{[1][2]} With a molecular weight of 154.05 g/mol, it serves as a "spacer cation" that structurally isolates inorganic lead-halide octahedra, imparting superior moisture stability and quantum confinement properties to solar cells and LEDs.

This guide provides a definitive physicochemical profile, a self-validating synthesis workflow for high-purity applications, and a mechanistic analysis of its role in Ruddlesden-Popper phase engineering.

Part 1: Chemical Identity & Physicochemical Profile^{[3][4]}

For research and quality control, precise identification is non-negotiable. The n-isomer is the standard for perovskite applications; iso- or tert- isomers have distinct CAS numbers and properties.

Table 1: Core Identity Data

Parameter	Technical Specification
Chemical Name	n-Butylammonium bromide
Synonyms	1-Butanamine hydrobromide; Butylamine hydrobromide; 1-Butanaminium bromide
CAS Number	15567-09-6
Molecular Formula	(or)
Molecular Weight	154.05 g/mol
Appearance	White crystalline powder or platelets
Melting Point	~205.4 °C (Decomposes at higher temps)
Solubility	High: Water, Ethanol, DMF, DMSO / Low: Diethyl ether, Toluene
SMILES	<chem>CCCC[NH3+].[Br-]</chem>
InChI Key	SXGBREZGMJVYRL-UHFFFAOYSA-N

Structural Integrity Check

In

NMR (DMSO-

), the ammonium protons (

) typically appear as a broad triplet around

7.6–7.8 ppm, distinct from the free amine. The

-methylene protons shift downfield compared to the free base, confirming salt formation.

Part 2: Synthesis & Purification Protocol (Perovskite-Grade)

Expertise & Causality: Commercial "technical grade" (98%) sources often contain trace oxidized amines (yellowing) or residual water. For optoelectronic devices, purity >99.5% is required to prevent non-radiative recombination centers. The following protocol utilizes the solubility differential between the salt and the reactants to drive purification.

The Reaction Logic

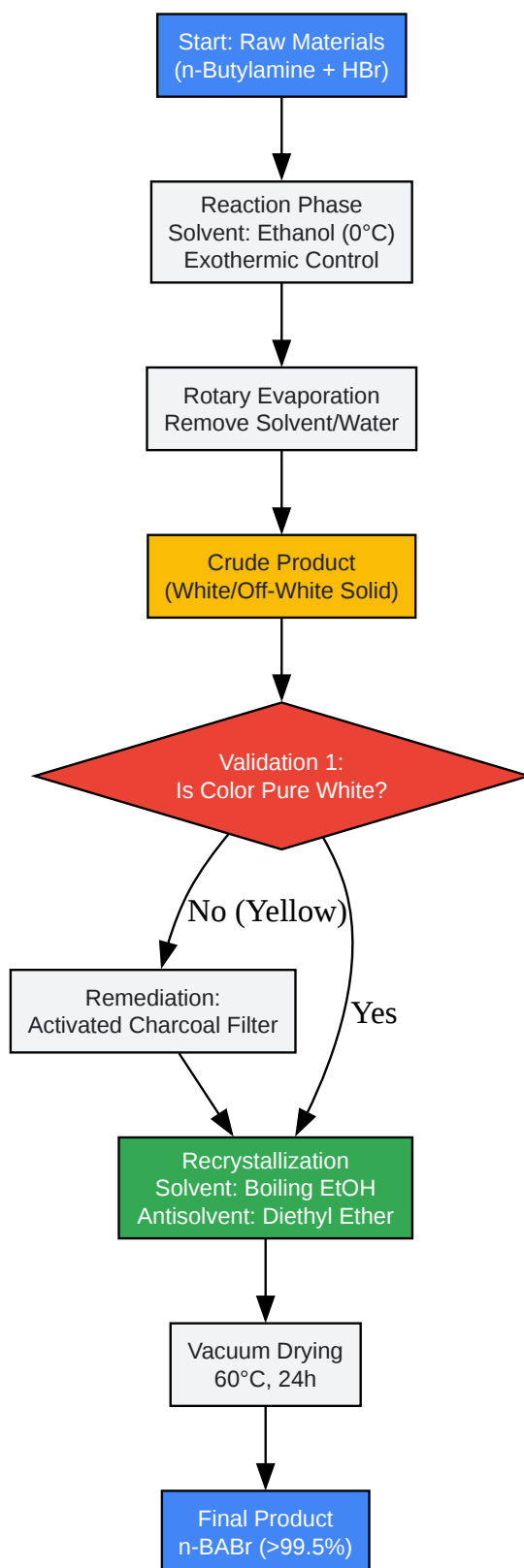
- **Exothermic Control:** The reaction is highly exothermic. Uncontrolled heat can oxidize the amine, introducing impurities.
- **Solvent Selection:** Ethanol acts as a solvent for the reaction but allows for precipitation when cooled or when an antisolvent (diethyl ether) is added.

Step-by-Step Workflow

- **Preparation:** Chill 100 mL of absolute ethanol to 0°C in an ice bath.
- **Acid Addition:** Add stoichiometric Hydrobromic acid (48 wt% in water) slowly to the ethanol.
- **Amine Addition (The Critical Step):** Add n-butylamine dropwise under vigorous stirring. Why? Keeping the system acidic prevents the formation of side-products associated with free amine excess.
- **Evaporation:** Rotary evaporate the solvent at 50°C until a white solid precipitates.
- **Recrystallization (The Purification):**
 - Dissolve the crude solid in a minimum amount of boiling absolute ethanol.
 - Allow to cool slowly to room temperature, then to 4°C.
 - **Self-Validating Check:** If the solution turns yellow, activated charcoal treatment is required before crystallization.

- Washing: Filter the crystals and wash 3x with cold diethyl ether. Why? Ether removes residual non-polar organic impurities and traces of unreacted amine.
- Drying: Dry in a vacuum oven at 60°C for 24 hours.

Visualization: Synthesis & Validation Workflow



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Figure 1: Logic flow for the synthesis and purification of n-BABr, including a critical colorimetric validation step to ensure optoelectronic grade purity.

Part 3: Applications in Perovskite Optoelectronics

The primary utility of n-BABr (CAS 15567-09-6) lies in its ability to dimensionalize the perovskite lattice.

Mechanism: The Ruddlesden-Popper Phase

In a standard 3D perovskite (

), the 'A' cation (e.g., Methylammonium) fits within the voids of the lead-halide octahedra. n-Butylammonium is too large to fit in this void. Instead, it slices the 3D structure into 2D sheets, forming a Ruddlesden-Popper (RP) phase described by:

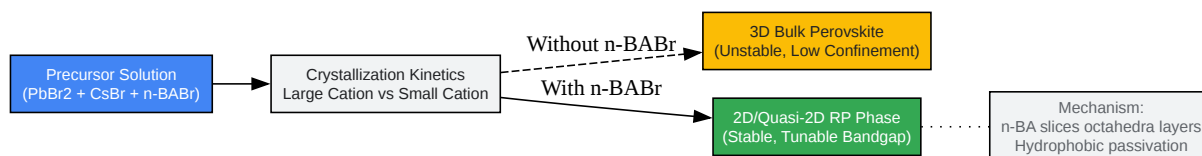
Where:

- L = n-Butylammonium (Spacer)
- A = Small cation (Cs, MA, FA)
- B = Metal (Pb, Sn)
- X = Halide (Br, I)[3]

Engineering Benefits[7]

- **Moisture Resistance:** The hydrophobic butyl chain acts as a barrier, preventing water ingress into the hygroscopic perovskite core.
- **Quantum Confinement:** By adjusting 'n' (the number of octahedral layers), researchers can tune the bandgap for specific LED emission colors.
- **Defect Passivation:** n-BABr coordinates with surface defects (undercoordinated), reducing non-radiative recombination and boosting device efficiency.

Visualization: Lattice Dimensionality Control



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Figure 2: The structural impact of adding n-BABr to perovskite precursors, driving the formation of stable 2D layered materials.

Part 4: Handling & Safety Protocols

Trustworthiness: While less volatile than the free amine, the hydrobromide salt poses specific risks that must be managed to maintain both safety and chemical integrity.

- Hygroscopicity: n-BABr is hygroscopic. Exposure to ambient air causes clumping and water uptake, which ruins stoichiometry in perovskite formulations.
 - Protocol: Store exclusively in a Nitrogen or Argon-filled glovebox (ppm).
- Acidity: Upon hydrolysis or thermal decomposition, it releases HBr fumes.
 - Protocol: Handle in a fume hood or glovebox. Avoid contact with strong oxidizers.
- Toxicology: Irritating to eyes, respiratory system, and skin. Standard PPE (Gloves, Goggles) is mandatory.

References

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Sources

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